Essential Safety and Operational Guide for Handling n-Butylpentanamide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*n-Butylpentanamide*
CAS No.:	*2763-67-9*
Cat. No.:	*B3381829*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **n-Butylpentanamide** (CAS No. 2763-67-9). Given the absence of a comprehensive Safety Data Sheet (SDS) for this specific compound, this guidance is based on the safety profiles of structurally similar aliphatic amides and general principles of laboratory safety. Adherence to these guidelines is critical for ensuring a safe laboratory environment and minimizing risks.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **n-Butylpentanamide** is provided below for quick reference.

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Property	Value	Source
Molecular Formula	$C_9H_{19}NO$	[1][2]
Molecular Weight	157.25 g/mol	[1]
CAS Number	2763-67-9	[1][2]
Appearance	Not specified (likely a liquid or low-melting solid)	
Boiling Point	Not specified	
Melting Point	Not specified	
Solubility	Not specified	

Hazard Identification and Personal Protective Equipment (PPE)

While specific toxicity data for **n-Butylpentanamide** is not readily available, it should be handled with care, assuming it may cause skin, eye, and respiratory irritation, similar to other aliphatic amides.[3] All handling should be conducted in a well-ventilated area, preferably within a chemical fume hood, by personnel trained in handling hazardous chemicals.[4]

Recommended Personal Protective Equipment (PPE):

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Body Part	Recommended Protection	Specification/Standard
Eyes/Face	Safety glasses with side-shields or chemical safety goggles. A face shield is recommended when there is a risk of splashing.	Must meet OSHA 29 CFR 1910.133 or European Standard EN166.
Skin/Body	Chemical-resistant lab coat.	N/A
Hands	Chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use and changed frequently, especially after direct contact.	Must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.[5]
Respiratory	A NIOSH/MSHA-approved respirator is required if the substance is handled outside of a fume hood or if aerosols/dusts are generated. A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.	N/A

Operational Plan: Step-by-Step Handling Procedure

The following workflow outlines the procedural steps for the safe handling of **n-Butylpentanamide**.

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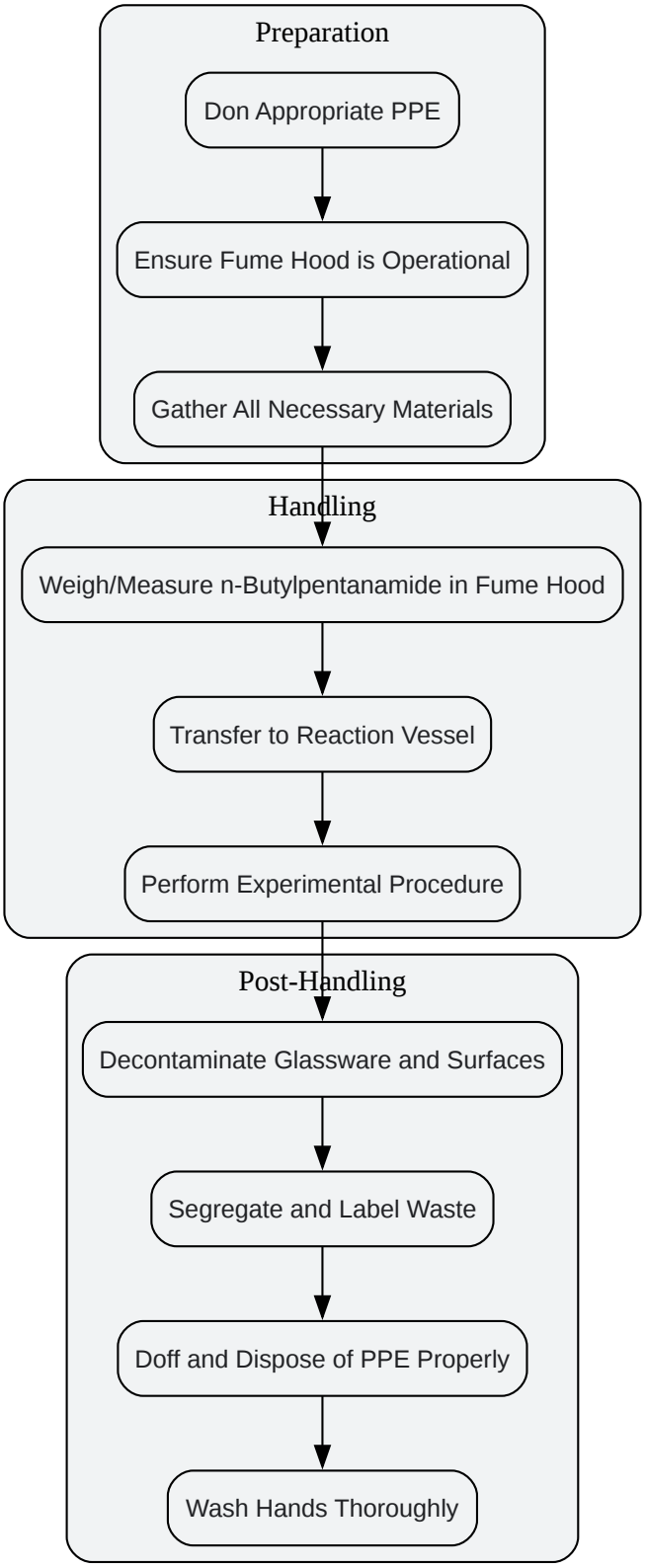

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Caption: Workflow for the safe handling of **n-Butylpentanamide**.

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Experimental Protocol:

- Preparation:
  - Before handling the chemical, ensure you are wearing the appropriate personal protective equipment (PPE) as detailed in the table above.
  - Verify that the chemical fume hood is functioning correctly.
  - Gather all necessary equipment and reagents to avoid leaving the designated work area during the procedure.
- Handling:
  - Conduct all weighing and transferring of **n-Butylpentanamide** inside a certified chemical fume hood to minimize inhalation exposure.
  - Use appropriate, clean, and dry glassware.
  - When transferring the substance, do so carefully to avoid splashes or the generation of aerosols.
  - Carry out the experiment within the fume hood.
- Post-Handling:
  - Upon completion of the experiment, decontaminate all glassware and surfaces that may have come into contact with **n-Butylpentanamide**.
  - Segregate waste materials as described in the disposal plan below.
  - Properly remove and dispose of contaminated PPE, such as gloves, in the designated waste stream.
  - Wash hands thoroughly with soap and water after removing PPE.[5]

Disposal Plan

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All **n-Butylpentanamide** waste and contaminated materials (e.g., gloves, absorbent pads) must be disposed of as hazardous chemical waste.

Waste Segregation and Disposal Procedure:

Waste Type	Disposal Container	Disposal Procedure
Liquid Waste	Clearly labeled, sealed, and chemical-resistant container.	Collect all liquid waste containing n-Butylpentanamide in a designated container. Do not mix with incompatible waste streams.
Solid Waste	Lined, sealed container labeled as "Hazardous Chemical Waste."	Dispose of contaminated items such as gloves, paper towels, and pipette tips in this container.
Empty Containers	Original container or a designated empty container bin.	Triple rinse the empty container with a suitable solvent, collecting the rinsate as hazardous liquid waste. Deface the label of the empty container before disposal according to your institution's guidelines.

Important Disposal Considerations:

- Do not dispose of **n-Butylpentanamide** down the drain or in the regular trash.
- All waste must be disposed of in accordance with local, state, and federal regulations.
- Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on waste pickup and disposal procedures.

Emergency Procedures

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In the event of an emergency, follow these first-aid measures and seek immediate medical attention.

First-Aid Measures:

Exposure Route	First-Aid Procedure
Inhalation	Move the exposed person to fresh air at once. If breathing has stopped, perform artificial respiration. Get medical attention as soon as possible.[6]
Skin Contact	Immediately wash the contaminated skin with soap and water for at least 15 minutes.[6] If the chemical penetrates clothing, remove the clothing immediately and wash the skin.[6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[7] Remove contact lenses if present and easy to do.[5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[5]

Spill Response:

- Evacuate the immediate area.
- If the spill is large or you are unsure how to handle it, contact your institution's EHS department immediately.
- For small spills, and if it is safe to do so, contain the spill with an inert absorbent material (e.g., sand, vermiculite).
- Carefully scoop the absorbent material into a labeled, sealed container for hazardous waste disposal.

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- Ventilate the area and decontaminate the spill site.

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